

Essential Procedures for the Safe Disposal of YJ1206

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Compound of Interest

Compound Name: YJ1206

Cat. No.: B15541423

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Disclaimer: A specific Safety Data Sheet (SDS) containing explicit disposal instructions for **YJ1206** could not be located. The following guidance is based on general best practices for the handling and disposal of potentially hazardous, biologically active research chemicals. It is imperative to consult with your institution's Environmental Health and Safety (EHS) office for compliance with local, state, and federal regulations. All materials contaminated with **YJ1206** should be treated as hazardous waste.

YJ1206 is an orally active and selective PROTAC (Proteolysis Targeting Chimera) degrader of CDK12/CDK13 used in cancer research.^{[1][2][3]} While studies in animal models have indicated minimal toxicity, this does not render the compound non-hazardous, especially in its pure form or in concentrated solutions.^{[1][4][5]} Proper disposal is crucial to ensure personnel safety and prevent environmental contamination.

Key Compound Information

The following table summarizes essential data for **YJ1206**, underscoring the need for careful handling and disposal.

Property	Data
Chemical Name	3-benzyl-1-(6-(4-(1-(2-(2,6-dioxopiperidin-3-yl)-6-fluoro-1,3-dioxoisindolin-5-yl)piperidin-4-yl)piperazin-1-yl)pyridin-3-yl)-1-((1r,4r)-4-(quinazolin-2-ylamino)cyclohexyl)urea[6]
Molecular Formula	C49H52FN11O5[6]
Molecular Weight	894.03 g/mol [6]
Known Biological Effect	Potent and selective degrader of CDK12/CDK13, leading to DNA damage and cell-cycle arrest in cancer cells.[1][4] IC50 of 12.55 nM in VCaP cells.[2][3][7]
Solubility	Soluble in DMSO.[7]
Storage	Store powder at -20°C for the long term (months to years) and at 0-4°C for the short term (days to weeks).[6]
Known Hazards	While one supplier ships it as a non-hazardous chemical for short-term transit, its potent biological activity necessitates handling it as a hazardous compound.[6] For research use only. [6]

Experimental Protocol for Proper Disposal

This protocol provides a step-by-step guide for the safe segregation and disposal of **YJ1206** waste.

Personal Protective Equipment (PPE)

Before handling **YJ1206** or its waste, ensure you are wearing the appropriate PPE:

- Chemical-resistant gloves (e.g., nitrile).
- Safety glasses with side shields or goggles.

- A laboratory coat.

All handling of **YJ1206** powder or concentrated solutions should be performed in a chemical fume hood.

Waste Segregation and Collection

Proper segregation is the most critical step to ensure safe disposal.^[8] Do not mix **YJ1206** waste with incompatible waste streams.^[8]

Solid Waste:

- Items for Disposal: This category includes unused or expired **YJ1206** powder, contaminated gloves, pipette tips, vials, and absorbent paper.
- Collection Procedure:
 - Designate a specific, leak-proof hazardous waste container for solid **YJ1206** waste. The container should be made of a compatible material and have a secure lid.
 - Line the container with a heavy-duty plastic bag.
 - Place all solid materials that have come into contact with **YJ1206** into this container.
 - Keep the container closed at all times except when adding waste.^[9]^[10]

Liquid Waste:

- Items for Disposal: This includes any remaining solutions of **YJ1206** (e.g., in DMSO), and the first rinsate from decontaminating glassware.
- Collection Procedure:
 - Designate a separate, sealed, and shatter-resistant container for liquid hazardous waste.
 - Collect all solutions containing **YJ1206** in this container.
 - Do not mix with other solvent waste streams unless explicitly permitted by your institution's EHS office.^[11]

- Ensure at least one inch of headspace is left in the container to allow for expansion.[8][10]

Labeling and Storage

Accurate labeling is a legal requirement and is essential for safe disposal.[8]

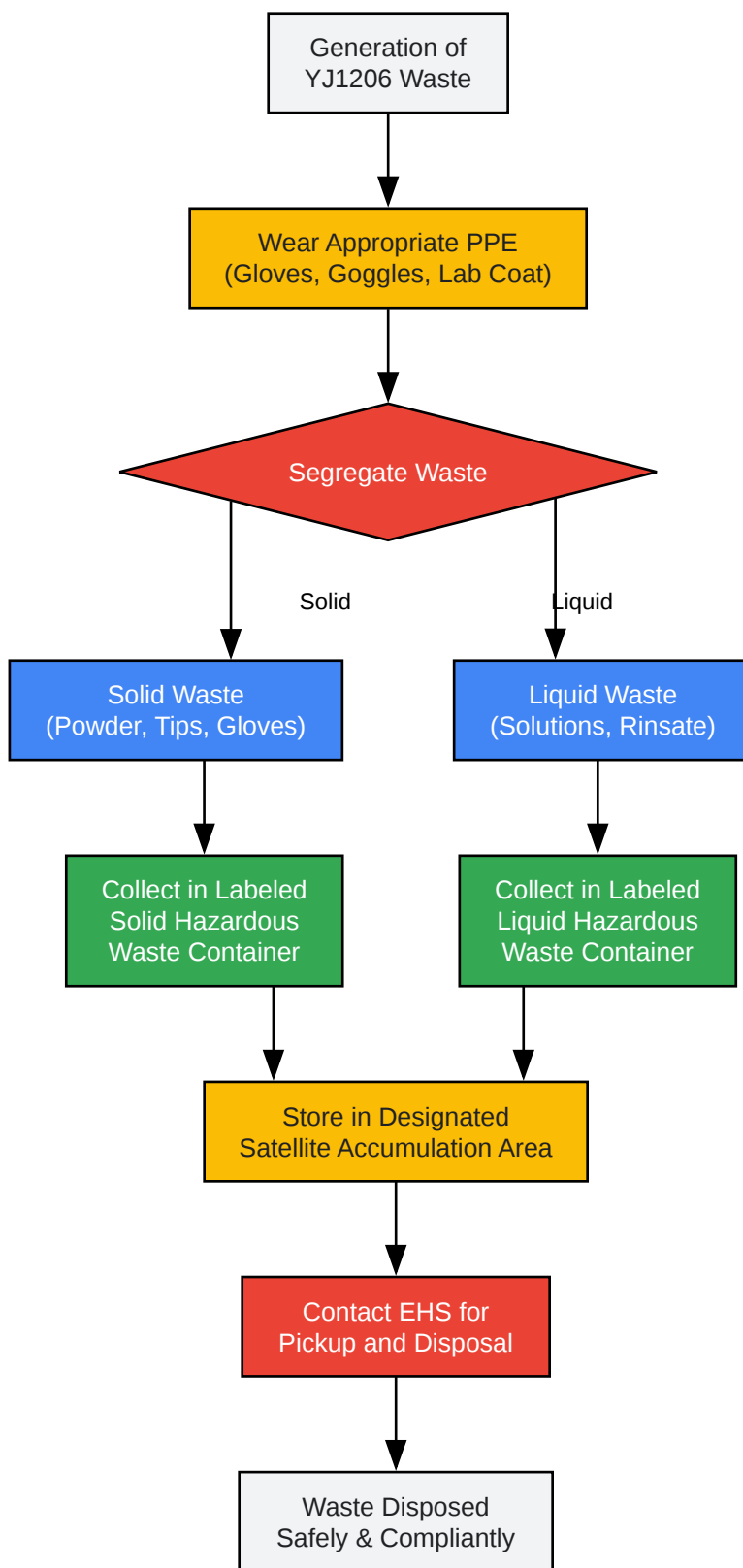
- Labeling: Affix a hazardous waste label to each container as soon as the first piece of waste is added.[9] The label must include:
 - The words "Hazardous Waste".[10]
 - The full chemical name: "**YJ1206** Waste".
 - The primary solvent (for liquid waste, e.g., DMSO).
 - The accumulation start date.
 - The name of the principal investigator or research group.
- Storage: Store all hazardous waste containers in a designated and secure Satellite Accumulation Area (SAA) within the laboratory.[10][12] This area should be under the control of the laboratory personnel, away from general lab traffic, and clearly marked.

Final Disposal

- Contact EHS: Once a waste container is full, or before it has been in storage for the maximum allowable time (typically 12 months for partially filled containers), contact your institution's EHS office to arrange for a hazardous waste pickup.[10][12]
- Prohibited Actions:
 - DO NOT dispose of **YJ1206**, in either solid or liquid form, in the regular trash.
 - DO NOT pour **YJ1206** solutions down the drain.[9][10]
 - DO NOT dispose of **YJ1206** waste by evaporation in a fume hood.[9][10]

Disposal Workflow Visualization

The following diagram illustrates the decision-making process for the proper disposal of **YJ1206**.



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Caption: Logical workflow for the proper disposal of **YJ1206**.

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